

In-Depth Technical Guide to the Hafnium-Boron Binary System

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Compound of Interest

Compound Name: *Hafnium diboride*

Cat. No.: *B1337065*

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Introduction

The hafnium-boron (Hf-B) binary system is of significant interest to materials scientists and engineers due to the exceptional properties of hafnium boride compounds, particularly **hafnium diboride** (HfB_2). These materials are classified as ultra-high temperature ceramics (UHTCs), exhibiting very high melting points, hardness, and good thermal and electrical conductivity. This technical guide provides a comprehensive overview of the Hf-B phase diagram, including crystallographic data of the stable phases, invariant reactions, and detailed experimental methodologies for the characterization of this system.

Data Presentation

Invariant Reactions

The hafnium-boron system is characterized by several key invariant reactions that govern the phase transformations upon heating and cooling. The accepted phase diagram for the Hf-B system was significantly established by the work of Rudy and Windisch. The primary reactions include a eutectic, a peritectic, and the congruent melting of **hafnium diboride**.

Reaction	Type	Temperature (°C)	Composition (at. % B)
$L \leftrightarrow \alpha\text{-Hf} + \text{HfB}$	Eutectic	~2100	~13
$L + \text{HfB}_2 \leftrightarrow \text{HfB}$	Peritectic	~2500	Liquid: ~40, HfB ₂ : 66.7, HfB: 50
$\text{HfB}_2 \leftrightarrow L$	Congruent Melting	~3250	66.7

Crystallographic Data of Hafnium Boride Phases

The hafnium-boron system contains two primary intermediate compounds: hafnium monoboride (HfB) and **hafnium diboride** (HfB₂).

Phase	Pearson Symbol	Crystal System	Space Group	Prototype	a (Å)	b (Å)	c (Å)
HfB	oC8	Orthorhombic	Cmcm	CrB	3.27	8.58	3.15
HfB ₂	hP3	Hexagonal	P6/mmm	AlB ₂	3.142	3.142	3.476

Experimental Protocols

The determination of the hafnium-boron phase diagram relies on a combination of experimental techniques to synthesize alloys and characterize their phase constitution and transformation temperatures.

Alloy Synthesis: Arc Melting

A standard procedure for preparing Hf-B alloys involves arc melting of the constituent elements in a controlled atmosphere.

- Material Preparation: High-purity hafnium (typically >99.9%) and boron (amorphous or crystalline, >99.5%) are used as starting materials. The elements are weighed to achieve the desired compositions.

- **Melting Procedure:** The weighed elements are placed in a water-cooled copper hearth within an arc melting chamber. The chamber is evacuated to a high vacuum and then backfilled with a high-purity inert gas, such as argon, to prevent oxidation. A non-consumable tungsten electrode is used to strike an arc, melting the charge. To ensure homogeneity, the resulting alloy button is typically flipped and re-melted multiple times.
- **Post-Melting Treatment:** For phase equilibria studies, the as-cast alloys are often subjected to annealing at various high temperatures in a vacuum or inert atmosphere furnace, followed by quenching to retain the high-temperature phase structures.

Phase Characterization

X-Ray Diffraction (XRD):

X-ray diffraction is a primary tool for identifying the crystal structures of the phases present in the Hf-B alloys.

- **Sample Preparation:** A portion of the synthesized alloy is crushed into a fine powder using a mortar and pestle.
- **Data Acquisition:** The powder is mounted on a sample holder, and a diffraction pattern is obtained using a diffractometer with a monochromatic X-ray source (commonly Cu K α). Data is typically collected over a 2θ range of 20° to 100° .
- **Phase Identification:** The resulting diffraction peaks are compared with standard diffraction patterns from databases (e.g., the Powder Diffraction File) to identify the phases present. Lattice parameters are determined by refining the positions of the diffraction peaks.

Metallography and Scanning Electron Microscopy (SEM):

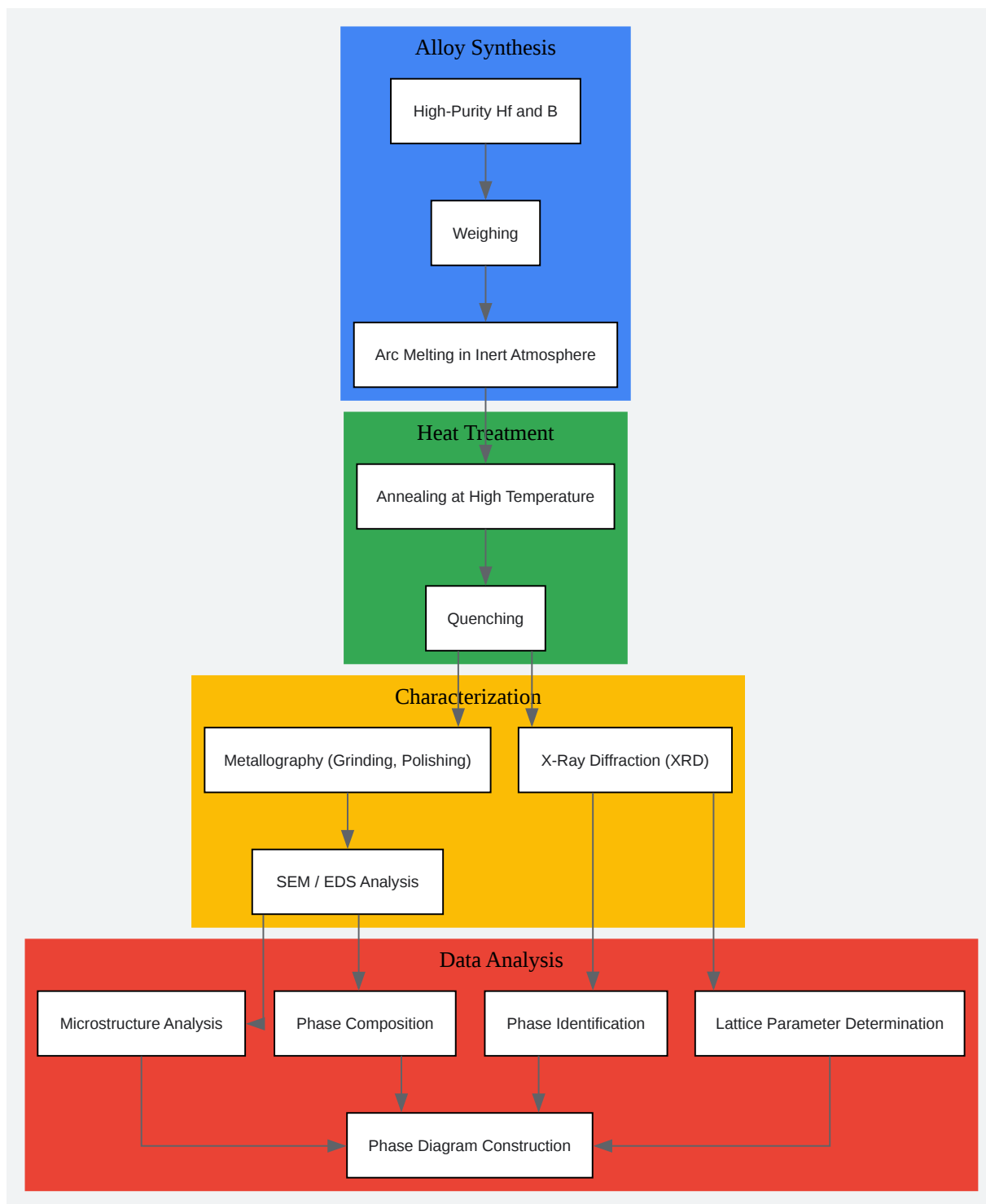
Metallographic analysis provides microstructural information, revealing the morphology, distribution, and relationships between the different phases.

- **Sample Preparation:** A cross-section of the alloy is mounted in a conductive resin. The mounted sample is then ground using a series of progressively finer abrasive papers (e.g., SiC papers from 240 to 1200 grit) to achieve a planar surface. This is followed by polishing with diamond suspensions (e.g., 6 μm , 3 μm , and 1 μm) to obtain a mirror-like finish.

- Etching: To reveal the microstructure, the polished surface may be chemically etched. The choice of etchant depends on the specific phases of interest.
- Microscopic Examination: The prepared sample is examined using an optical microscope and a scanning electron microscope (SEM). SEM, often equipped with an energy-dispersive X-ray spectroscopy (EDS) detector, allows for the determination of the chemical composition of the individual phases.

Mandatory Visualization

Experimental Workflow for Phase Diagram Determination



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Experimental workflow for determining the Hf-B phase diagram.

Hafnium-Boron Phase Diagram

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